

Technical Guide: Precision Synthesis of 5-Bromo-8-methylquinolin-2-ol

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Compound of Interest

Compound Name: 5-Bromo-8-methylquinolin-2-ol

CAS No.: 99455-07-9

Cat. No.: B1528392

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Part 1: Executive Summary & Retrosynthetic Logic

Target Molecule: **5-Bromo-8-methylquinolin-2-ol** CAS Registry Number: (Analogous to 5-bromo-8-methyl-2(1H)-quinolinone) Primary Application: Intermediate for P2X7 receptor antagonists, anticancer kinase inhibitors, and advanced agrochemicals.

The Regioselectivity Challenge

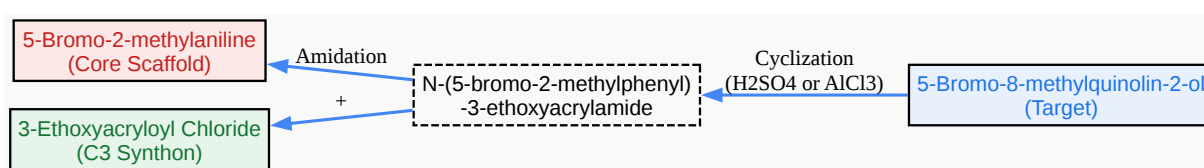
The synthesis of **5-bromo-8-methylquinolin-2-ol** presents a classic regiochemical problem.

- **Direct Bromination Failure:** Attempting to brominate the parent compound (8-methylquinolin-2-ol) is chemically unsound for this target. The 2-hydroxyl/2-oxo group directs electrophilic aromatic substitution primarily to the C6 position (para to the directing group) and secondarily to C3. The C5 position is electronically less favorable and sterically shielded by the peri-hydrogen at C4.
- **The Solution (De Novo Assembly):** To guarantee the 5-bromo substitution pattern, the halogen must be installed on the benzene ring before the pyridine ring is annealed. This requires a "bottom-up" approach using 5-bromo-2-methylaniline as the defining scaffold.

Retrosynthetic Analysis

The most robust pathway utilizes a modified Friedländer or Knorr-type annulation, condensing a pre-functionalized aniline with a 3-carbon synthon (providing C2, C3, and C4).

- Synthon A: 5-Bromo-2-methylaniline (Defines the benzene core, Br at C5, Me at C8).
- Synthon B: 3-Ethoxyacryloyl chloride (Defines the lactam ring, providing C=O at C2).



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Figure 1: Retrosynthetic logic ensuring 100% regiocontrol of the 5-bromo position.

Part 2: Experimental Protocol

Phase 1: Precursor Preparation (Amidation)

This step couples the aniline with the acrylate derivative to form the acyclic amide intermediate.

Reagents:

- 5-Bromo-2-methylaniline (1.0 eq)
- (E)-3-Ethoxyacryloyl chloride (1.1 eq)
- Pyridine or Triethylamine (1.2 eq)
- Dichloromethane (DCM) (Solvent, anhydrous)

Protocol:

- Setup: Purge a 3-neck round-bottom flask with nitrogen. Dissolve 5-Bromo-2-methylaniline (e.g., 10.0 g) in anhydrous DCM (100 mL).
- Base Addition: Add pyridine (1.2 eq) and cool the solution to 0°C using an ice bath.
- Acylation: Add 3-Ethoxyacryloyl chloride dropwise over 30 minutes. The reaction is exothermic; maintain internal temperature <5°C to prevent polymerization of the acrylate.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1) until the aniline spot disappears.
- Workup: Wash the organic layer with 1M HCl (2x 50 mL) to remove excess pyridine, followed by saturated NaHCO₃ and brine.
- Isolation: Dry over MgSO₄, filter, and concentrate in vacuo to yield the crude amide N-(5-bromo-2-methylphenyl)-3-ethoxyacrylamide.
 - Checkpoint: This intermediate is usually a solid. If oily, triturate with cold ether.

Phase 2: Intramolecular Cyclization (Annulation)

This is the critical step where the pyridine ring closes. The use of concentrated sulfuric acid acts as both solvent and catalyst.^[1]

Reagents:

- Crude Amide (from Phase 1)
- Concentrated Sulfuric Acid (H₂SO₄, 98%)

Protocol:

- Preparation: Place the crude amide in a flask equipped with a mechanical stirrer (magnetic stirring may fail due to viscosity).
- Acid Addition: Cool concentrated H₂SO₄ (5 mL per gram of amide) to 0°C. Add the amide portion-wise to the acid.

- **Cyclization:** Once dissolved, remove the ice bath. The reaction can be run at room temperature for 12-24 hours, or heated to 80°C for 1-2 hours for faster conversion.
 - **Note:** Heating increases yield but risks sulfonation byproducts. Room temperature is preferred for high purity.
- **Quenching:** Pour the reaction mixture slowly onto crushed ice (10x volume) with vigorous stirring. The product will precipitate as an off-white to pale yellow solid.
- **Filtration:** Filter the precipitate and wash copiously with water until the filtrate is neutral (pH 7).
- **Purification:** Recrystallize from Ethanol or Methanol/Water mixture.

Data Summary Table

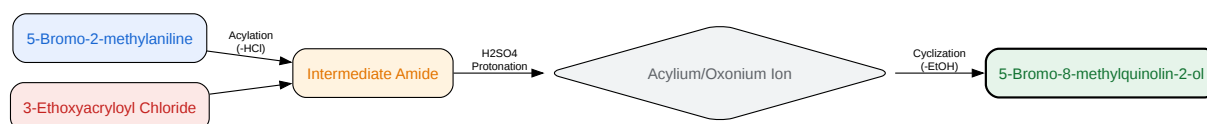
Parameter	Specification	Notes
Starting Material	5-Bromo-2-methylaniline	Purity >98% required to avoid isomer separation later.
Cyclization Agent	Conc. H2SO4	Alternative: AlCl3 in Chlorobenzene (Friedel-Crafts variant).
Yield (Step 1)	85 - 95%	Quantitative conversion is common.
Yield (Step 2)	70 - 80%	Losses primarily during recrystallization.
Appearance	Off-white / Beige solid	Darkens upon light exposure (store in amber vials).
Melting Point	>220°C	Characteristic of carbostyrils. [2]

Part 3: Mechanism & Pathway Visualization

The reaction proceeds via an electrophilic aromatic substitution. The protonated ethoxy group leaves, generating an oxonium/acyl-iminium species that attacks the ortho-position of the benzene ring.

Why Regioselective? The cyclization must occur ortho to the nitrogen. The aniline has two ortho positions:

- Position 2: Occupied by the Methyl group (Blocked).
- Position 6: Occupied by a Hydrogen (Open). Therefore, cyclization occurs exclusively at C6 of the aniline, which becomes C8 of the quinoline. The Bromine (originally at C5 of aniline) ends up at C5 of the quinoline.



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Figure 2: Forward reaction pathway demonstrating the ring-closure mechanism.

Part 4: Quality Control & Troubleshooting Analytical Markers

- ¹H NMR (DMSO-d₆):
 - δ ~11.0-12.0 ppm: Broad singlet (NH lactam tautomer).
 - δ ~2.4 ppm: Singlet (3H, Methyl group).[2]
 - δ ~6.5 ppm: Doublet (H3 of quinoline).
 - δ ~7.9 ppm: Doublet (H4 of quinoline).

- Coupling: Verify the ortho coupling of the aromatic protons on the benzene ring to confirm the 5,8-substitution pattern.
- Mass Spectrometry:
 - Look for the characteristic bromine isotope pattern (M and M+2 peaks of equal intensity).

Common Pitfalls

- Isomer Contamination: If the starting aniline contains 4-bromo-2-methylaniline, you will generate the 6-bromo-8-methyl isomer. Validate starting material purity by GC-MS.
- Incomplete Cyclization: If the intermediate amide remains, the H₂SO₄ step was too short or too cold. Monitor by LC-MS.
- Sulfonation: If the reaction turns pitch black and yield drops, the temperature in Step 2 was too high (>100°C), leading to sulfonation of the electron-rich ring.

References

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Sources

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